

4,5-Dibromo-1-methyl-1H-1,2,3-triazole CAS number lookup

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Compound of Interest

Compound Name: 4,5-Dibromo-1-methyl-1H-1,2,3-triazole

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An In-Depth Technical Guide to 4,5-Dibromo-1-methyl-1H-1,2,3-triazole

For the attention of researchers, scientists, and professionals in drug development, this guide provides a comprehensive technical overview of **4,5-Dibromo-1-methyl-1H-1,2,3-triazole**, a key heterocyclic building block. This document delves into its chemical identity, synthesis, reactivity, and safety protocols, offering insights grounded in established scientific literature and supplier data.

Core Chemical Identity

4,5-Dibromo-1-methyl-1H-1,2,3-triazole is a halogenated heterocyclic compound recognized for its utility as a versatile intermediate in organic synthesis. Its structure, featuring a methylated triazole ring with two reactive bromine atoms, makes it a valuable precursor for creating more complex molecular architectures.

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number: 25537-64-8[1][2][3][4][5].

Physicochemical and Structural Data

A summary of the key properties of **4,5-Dibromo-1-methyl-1H-1,2,3-triazole** is presented below.

Property	Value	Source(s)
CAS Number	25537-64-8	[1] [2] [3]
Molecular Formula	C ₃ H ₃ Br ₂ N ₃	[1] [2]
Molecular Weight	240.88 g/mol	[2] [6]
IUPAC Name	4,5-dibromo-1-methyl-1H-1,2,3-triazole	[1] [2]
SMILES	CN1N=NC(Br)=C1Br	[1]
MDL Number	MFCD00499501	[1]

Synthesis and Purification: A Validated Protocol

The synthesis of **4,5-Dibromo-1-methyl-1H-1,2,3-triazole** is typically achieved through the N-methylation of its precursor, 4,5-Dibromo-1H-1,2,3-triazole (CAS No: 15294-81-2)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#). The choice of a methylating agent and base is critical for achieving a high yield and regioselectivity. Iodomethane is a commonly used methylating agent due to its high reactivity.

Experimental Protocol: N-Methylation of 4,5-Dibromo-1H-1,2,3-triazole

This protocol is based on established methodologies for the N-alkylation of triazoles[\[11\]](#).

Step 1: Reactant Preparation

- Dissolve 10.0 g (44.1 mmol) of 4,5-dibromo-2H-1,2,3-triazole in 90 mL of tetrahydrofuran (THF) in a reaction vessel.
- Add 6.1 g (44.2 mmol) of potassium carbonate, which serves as the base to deprotonate the triazole nitrogen.
- Cool the resulting mixture to -10 °C using an appropriate cooling bath. This is done to control the exothermic nature of the reaction.

Step 2: Methylation

- Slowly add 7.5 g (53 mmol) of iodomethane to the cooled reaction mixture.
- Allow the system to warm to 35-40 °C and continue stirring. The reaction progress should be monitored (e.g., by TLC) until the starting material is consumed.

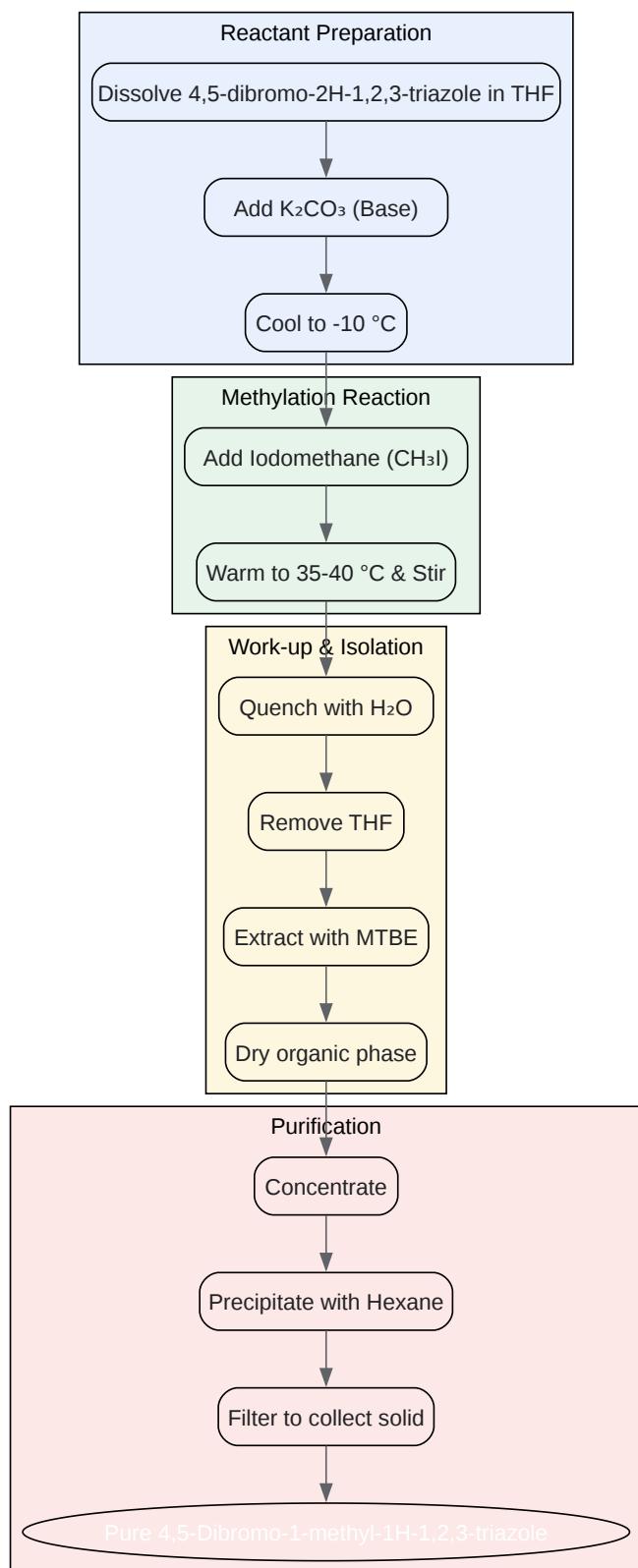
Step 3: Work-up and Isolation

- Quench the reaction by adding 50 mL of water.
- Remove the THF by distillation under reduced pressure.
- Extract the aqueous residue with methyl tert-butyl ether.
- Dry the combined organic phases over anhydrous magnesium sulfate.

Step 4: Purification

- Concentrate the dried organic phase under reduced pressure to obtain a residual solid.
- Add 10 mL of methyl tert-butyl ether to the solid, followed by the slow, dropwise addition of 70 mL of hexane to induce precipitation.
- Stir the resulting slurry for 1-2 hours at room temperature.
- Collect the solid product by filtration to yield pure **4,5-dibromo-1-methyl-1H-1,2,3-triazole**^[11]. A yield of approximately 57% can be expected^[11].

The synthesis workflow is illustrated in the diagram below.

[Click to download full resolution via product page](#)**Synthesis workflow for 4,5-Dibromo-1-methyl-1H-1,2,3-triazole.**

Chemical Reactivity and Applications in Drug Development

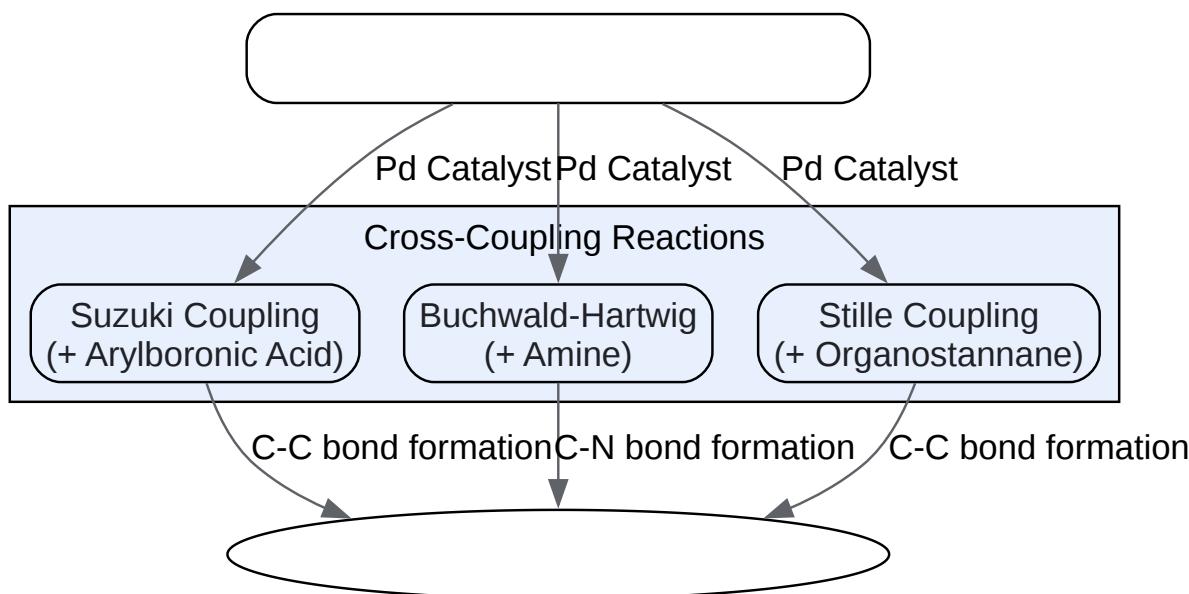
The synthetic utility of **4,5-Dibromo-1-methyl-1H-1,2,3-triazole** stems from the two bromine atoms on the triazole core. These atoms are excellent leaving groups, making the compound an ideal precursor for a variety of metal-catalyzed cross-coupling reactions. This versatility allows for the strategic introduction of diverse functional groups, enabling the rapid synthesis of compound libraries for screening in drug discovery and agrochemical research[12].

The unmethylated parent compound, 4,5-Dibromo-1H-1,2,3-triazole, is noted for its applications in:

- Pharmaceutical Development: Serving as a scaffold for synthesizing biologically active compounds[7][12].
- Agricultural Chemistry: Used in the development of potent fungicides[7].
- Material Science: Employed in creating polymers with enhanced properties[7].

The methylated derivative shares this potential as a versatile building block, where the methyl group at the N1 position provides specific steric and electronic properties to the final molecules. The reactive bromine sites at the C4 and C5 positions are amenable to reactions such as Suzuki, Stille, and Buchwald-Hartwig aminations.

The general reactivity for functionalization is depicted below.



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General reactivity of the dibromotriazole core.

Safety, Handling, and Storage

As a halogenated organic compound, **4,5-Dibromo-1-methyl-1H-1,2,3-triazole** requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements[2]:

- H302: Harmful if swallowed[2].
- H315: Causes skin irritation[2][9].
- H319: Causes serious eye irritation[2][9].
- H335: May cause respiratory irritation[2].

Mandatory Safety Protocols

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards)[13][14].

- Skin Protection: Use impervious, flame-resistant clothing and handle with chemical-resistant gloves (inspected before use)[13][15].
- Respiratory Protection: If ventilation is inadequate or if dust/aerosols are generated, use a NIOSH/MSHA-approved respirator[14][16].

Handling and Storage:

- Handle in a well-ventilated area or under a chemical fume hood[15][16].
- Avoid the formation of dust and aerosols[15].
- Keep away from heat, sparks, and open flames[14][16].
- Store in a tightly closed container in a cool, well-ventilated place[14][16].

First Aid Measures:

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately[13][15].
- On Skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, seek medical attention[13][15].
- In Eyes: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor[13][15].
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention[14][16].

Conclusion

4,5-Dibromo-1-methyl-1H-1,2,3-triazole is a strategically important chemical intermediate. Its well-defined synthesis, coupled with the high reactivity of its dibrominated triazole core, provides medicinal chemists and material scientists with a powerful tool for molecular innovation. Adherence to strict safety protocols is paramount when handling this compound to mitigate the associated health hazards.

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